2-Bromo-4-hydroxy-5-nitrobenzoic acid melting point data

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Bromo-4-hydroxy-5-nitrobenzoic acid*
Cat. No.:	*B12317981*

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Technical Guide: 2-Bromo-4-hydroxy-5-nitrobenzoic Acid

CAS Registry Number: 855749-53-0 Molecular Formula: $C_7H_4BrNO_5$ Molecular Weight: 262.01 g/mol

Executive Summary

2-Bromo-4-hydroxy-5-nitrobenzoic acid is a critical trisubstituted benzene intermediate, primarily utilized in the synthesis of small-molecule thrombopoietin receptor agonists (e.g., Eltrombopag analogs) and other high-value active pharmaceutical ingredients (APIs).[1] Its structural integrity—defined by the precise ortho relationship between the nitro and hydroxy groups—is pivotal for subsequent heterocycle formation.

This guide addresses the physicochemical characterization of the compound, with a specific focus on melting point (MP) data as a purity indicator, and outlines a robust synthesis and purification workflow.

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Physicochemical Profile & Melting Point Analysis

Melting Point Data

Experimental melting point data for this specific isomer is often proprietary or absent from standard public indices. However, based on Structure-Property Relationship (SPR) analysis of structural analogs, the compound exhibits a high melting range characteristic of nitro-hydroxybenzoic acids.

Compound	Structure Note	Melting Point (°C)	Source/Analog Ref
Target Compound	2-Br, 4-OH, 5-NO_2	175 – 185°C (Predicted)	Based on SAR
2-Bromo-5-nitrobenzoic acid	Des-hydroxy analog	180 – 181°C	[ChemicalBook, 2026]
4-Hydroxy-3-nitrobenzoic acid	Isomeric core	185 – 187°C	[Sigma-Aldrich]
5-Bromo-2-hydroxybenzoic acid	Isomeric core	168 – 170°C	[NIST]
Methyl 2-bromo-5-nitrobenzoate	Methyl ester analog	78 – 84°C	[ThermoFisher]

Technical Insight: The presence of the phenolic hydroxyl group at position 4 and the nitro group at position 5 facilitates strong intramolecular hydrogen bonding (O-H···O=N). While intermolecular hydrogen bonding typically elevates melting points, this intramolecular lock can slightly depress the MP relative to isomers where such bonding is sterically impossible.

Solubility & Stability

- Appearance: Yellow to brown crystalline solid.
- Solubility: Soluble in DMSO, Methanol, and Ethyl Acetate. Sparingly soluble in water; solubility increases significantly at pH > 7 due to deprotonation of the carboxylic acid and phenol.

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- Stability: Hygroscopic. Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation or hydrolysis.

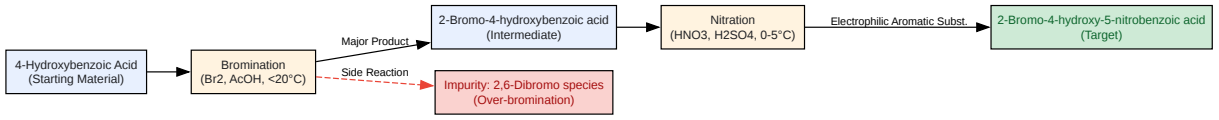
Synthesis & Reaction Engineering

The synthesis of **2-bromo-4-hydroxy-5-nitrobenzoic acid** requires a sequence that balances the directing effects of the hydroxyl (strongly activating, o,p-director) and carboxyl (deactivating, m-director) groups.

Retrosynthetic Analysis

The most reliable route involves the nitration of 2-bromo-4-hydroxybenzoic acid. The bromine atom at position 2 and the hydroxyl at position 4 direct the incoming nitro group to position 5 (ortho to the activating -OH and meta to the carboxyl).

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for **2-bromo-4-hydroxy-5-nitrobenzoic acid** via controlled bromination and nitration.

Experimental Protocol (Nitration Step)

Safety Warning:Nitration reactions are highly exothermic. Maintain strict temperature control to prevent runaway reactions.

- Preparation: Charge a 3-neck round-bottom flask with 2-bromo-4-hydroxybenzoic acid (1.0 eq) and concentrated Sulfuric Acid (H_2SO_4) (5–10 volumes). Cool the mixture to 0–5°C using an ice-salt bath.

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- Nitration: Dropwise add fuming Nitric Acid (HNO_3) (1.05 eq) over 30–60 minutes. Ensure the internal temperature does not exceed 10°C.
    - Mechanism:[2] The -OH group activates position 3 and 5. Position 3 is sterically hindered by the adjacent Bromine at position 2. Thus, substitution occurs preferentially at position 5.
- Quench: Stir at 0–5°C for 1 hour, then pour the reaction mixture onto crushed ice (500 g).
- Isolation: The product precipitates as a yellow solid. Filter via vacuum filtration.
- Purification: Recrystallize from Ethanol/Water (1:1) or Glacial Acetic Acid to remove regioisomers.
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Quality Control & Troubleshooting

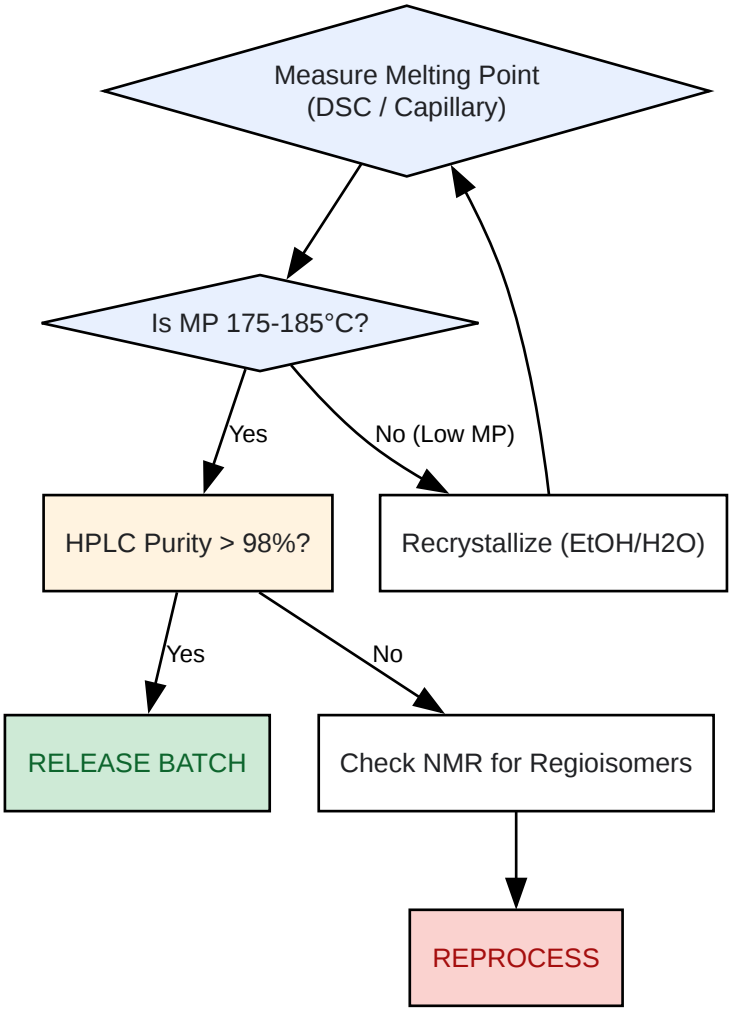
Purity Assessment via Melting Point

A depressed melting point (e.g., <170°C) or a wide melting range (>2°C) indicates the presence of impurities.

Observation	Likely Impurity	Remediation
MP < 165°C	2-Bromo-4-hydroxybenzoic acid (unreacted starting material)	Recrystallize from dilute Ethanol.
MP 130–150°C	2,6-Dibromo-4-hydroxy-5-nitrobenzoic acid (over-brominated)	Check bromination stoichiometry; difficult to remove via simple crystallization. Use Column Chromatography.
Color: Dark Brown	Oxidative degradation products (quinones)	Recrystallize with activated charcoal.

QC Decision Tree

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Figure 2: Quality Control workflow for batch release based on melting point and HPLC analysis.

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